

Azido-PEG4-Ala-Ala-Asn(Trt)-PAB molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG4-Ala-Ala-Asn(Trt)-PAB

Cat. No.: B605846

[Get Quote](#)

In-Depth Technical Guide: Azido-PEG4-Ala-Ala-Asn(Trt)-PAB

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the bifunctional linker **Azido-PEG4-Ala-Ala-Asn(Trt)-PAB**, a key reagent in the development of advanced bioconjugates and antibody-drug conjugates (ADCs).

Core Molecular Data

The fundamental chemical properties of **Azido-PEG4-Ala-Ala-Asn(Trt)-PAB** are summarized below. This molecule is a derivative of a polyethylene glycol (PEG) linker conjugated to a peptide sequence, incorporating an azide group for click chemistry applications and a trityl-protected asparagine residue.

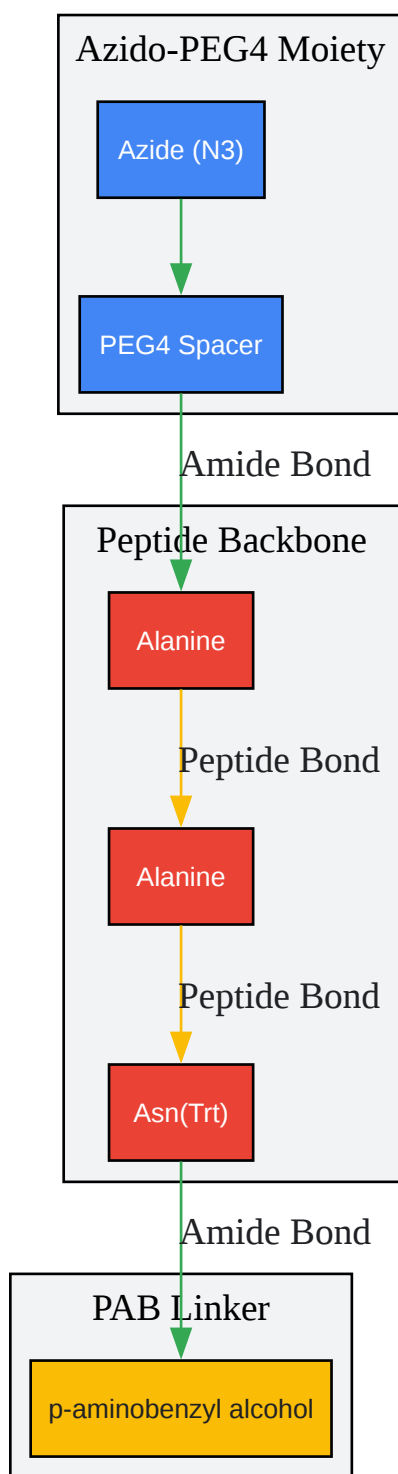
Property	Value	Source
Molecular Formula	C47H58N8O10	[1][2][3][4]
Molecular Weight	895.03 g/mol	[1][3][5]
CAS Number	2055042-67-4	[2]

Structural and Functional Overview

Azido-PEG4-Ala-Ala-Asn(Trt)-PAB is a sophisticated chemical entity designed for specific applications in bioconjugation.^[6] Its structure can be deconstructed into several key functional units:

- **Azido Group (N₃):** Positioned at the terminus of the PEG chain, this functional group is instrumental for "click chemistry" reactions, particularly with alkyne-containing molecules. This allows for a highly efficient and specific covalent linkage to other molecules.
- **PEG4 Linker:** The tetraethylene glycol spacer is hydrophilic, which enhances the solubility of the entire molecule in aqueous environments. This property is often crucial for biological applications.
- **Peptide Sequence (Ala-Ala-Asn):** The tripeptide sequence Alanine-Alanine-Asparagine can serve as a recognition site or a cleavable linker by specific enzymes in a biological system.
- **Trityl (Trt) Protecting Group:** The trityl group protects the side chain amide of the asparagine residue. This is a bulky protecting group that can be removed under acidic conditions.
- **PAB (p-aminobenzyl alcohol) Moiety:** This component can act as a self-immolative spacer in the context of ADCs, facilitating the release of a conjugated payload.

The logical relationship and connectivity of these components are illustrated in the diagram below.

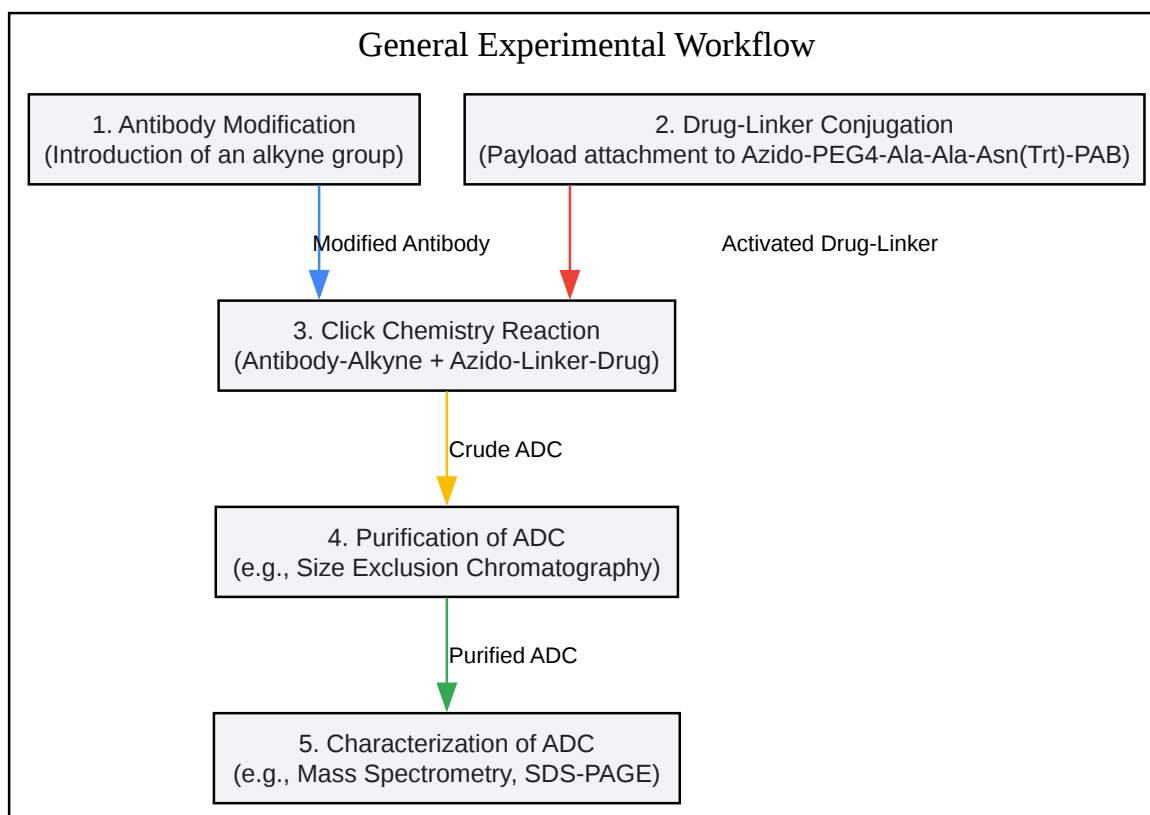


[Click to download full resolution via product page](#)

Molecular Structure of **Azido-PEG4-Ala-Ala-Asn(Trt)-PAB**

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general workflow for utilizing **Azido-PEG4-Ala-Ala-Asn(Trt)-PAB** in a bioconjugation experiment, such as the synthesis of an antibody-drug conjugate, is outlined below.



[Click to download full resolution via product page](#)

Workflow for ADC Synthesis

Note on Methodologies: The precise conditions for each step, including reaction times, temperatures, and purification methods, must be optimized for the specific antibody, drug, and desired final product characteristics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azido-PEG4-Ala-Ala-Asn(Trt)-PAB|COA [dcchemicals.com]
- 2. Azido-PEG4-Ala-Ala-Asn(Trt)-PAB - Immunomart [immunomart.com]
- 3. Azido-PEG4-Ala-Ala-Asn(Trt)-PAB Datasheet DC Chemicals [dcchemicals.com]
- 4. cenmed.com [cenmed.com]
- 5. Azide | BroadPharm [broadpharm.com]
- 6. SmallMolecules.com | Azido-PEG4-Ala-Ala-Asn(Trt)-PAB (100 mg) from targetmol | SmallMolecules.com [smallmolecules.com]
- To cite this document: BenchChem. [Azido-PEG4-Ala-Ala-Asn(Trt)-PAB molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605846#azido-peg4-ala-ala-asn-trt-pab-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com